

Physicochemical Characteristics of 2-ethylhexyl 3-mercaptopropionate

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Compound of Interest

Compound Name: *Einecs 256-689-5*

Cat. No.: *B15471930*

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2-ethylhexyl 3-mercaptopropionate is a chemical compound used in various industrial applications, including as a chain transfer agent in polymerizations. Its physicochemical properties are crucial for understanding its behavior in different chemical processes and for ensuring safe handling and use.

Quantitative Data Summary

A summary of the key physicochemical properties of 2-ethylhexyl 3-mercaptopropionate is presented in the table below. These values have been compiled from various sources and represent typical data.

Property	Value	Unit
Molecular Formula	C ₁₁ H ₂₂ O ₂ S	-
Molecular Weight	218.36	g/mol
Boiling Point	256	°C
Melting Point	-50	°C
Density	0.95	g/cm ³
Vapor Pressure	0.001	hPa
Water Solubility	0.02	g/L
Log P (octanol/water)	4.2	-

Experimental Protocols

The determination of these physicochemical parameters follows standardized experimental protocols to ensure accuracy and reproducibility.

Boiling Point Determination: The boiling point is typically determined using the OECD Guideline for Testing of Chemicals, TG 103. This method involves distilling the substance and measuring the temperature at which the liquid and vapor phases are in equilibrium at a given pressure. A common apparatus for this is the Siwoloboff method, where a sample is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded as the boiling point.

Melting Point Determination: The melting point is determined according to OECD Guideline 102. This involves heating a small sample of the solid substance and observing the temperature range over which it transitions to a liquid. The capillary tube method is frequently employed, where the sample is placed in a capillary tube and heated in a controlled manner. The temperatures at which melting begins and is complete are recorded.

Density Measurement: Density is measured following OECD Guideline 109. A common method is the use of a pycnometer, a flask with a precisely known volume. The pycnometer is weighed empty, then filled with the substance and weighed again. The density is calculated by dividing the mass of the substance by the volume of the pycnometer.

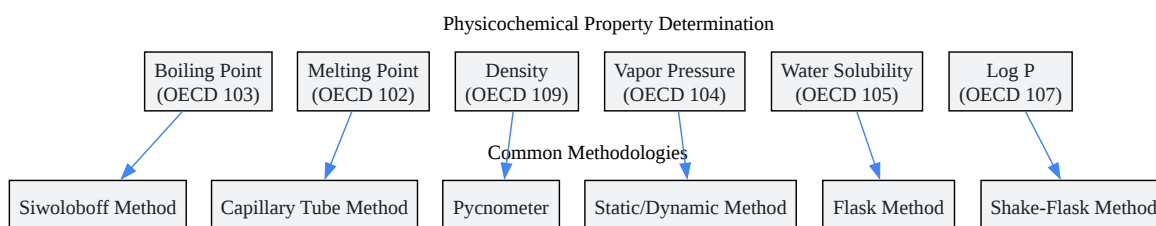
Vapor Pressure Measurement: Vapor pressure is determined using methods outlined in OECD Guideline 104. The static method involves introducing the substance into a vacuum and measuring the pressure exerted by the vapor at a specific temperature. The dynamic method (or isoteniscope method) involves measuring the temperature at which the vapor pressure of the substance equals a known external pressure.

Water Solubility Determination: Water solubility is measured according to OECD Guideline 105. The flask method is a common technique where an excess of the substance is stirred in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method, such as chromatography.

Log P (octanol/water partition coefficient) Determination: The octanol-water partition coefficient (Log P) is determined using OECD Guideline 107. The shake-flask method is the traditional approach, where the substance is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the substance in both phases is measured, and the partition coefficient is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Illustrative Diagrams

To further clarify the relationships and workflows discussed, the following diagrams are provided.



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Caption: Workflow for Physicochemical Property Determination.

This guide provides a foundational understanding of the physicochemical characteristics of 2-ethylhexyl 3-mercaptopropionate, along with the standard methods used for their determination. For professionals in research and drug development, this information is essential for material handling, formulation, and safety assessments.

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